Spectroscopic Characterization of 5-Keto-2-methylisoborneol: A Technical Guide

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Compound of Interest

Compound Name:	*5-Keto-2-methyl Isoborneol*
CAS No.:	*1138454-88-2*
Cat. No.:	*B584172*

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This technical guide provides an in-depth exploration of the spectroscopic characteristics of 5-Keto-2-methylisoborneol, a bicyclic monoterpenoid of interest to researchers in natural product chemistry, fragrance science, and drug development. As a derivative of the well-known 2-methylisoborneol[1][2], understanding its structural features through modern spectroscopic techniques is paramount for its identification, synthesis, and potential applications. This document will detail the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound, offering insights into the experimental choices and data interpretation from the perspective of a seasoned analytical chemist.

Introduction to 5-Keto-2-methylisoborneol

5-Keto-2-methylisoborneol belongs to the family of bicyclic monoterpenes, a diverse class of natural products with a wide range of biological activities and commercial applications[3][4]. The introduction of a carbonyl group at the C5 position of the 2-methylisoborneol scaffold is expected to significantly influence its chemical reactivity and biological profile. Accurate spectroscopic characterization is the cornerstone of any research involving this molecule, enabling unambiguous structure elucidation and quality control.

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The structural framework of 5-Keto-2-methylisoborneol, with its rigid bicyclo[2.2.1]heptane system, presents a unique and informative case for spectroscopic analysis. The fixed spatial arrangement of atoms leads to distinct and often well-resolved signals in NMR spectroscopy, while the presence of the ketone and hydroxyl functional groups provides characteristic signatures in IR spectroscopy and specific fragmentation patterns in mass spectrometry.

Experimental Protocols

The following sections outline the standard operating procedures for acquiring high-quality spectroscopic data for a bicyclic monoterpenoid ketone like 5-Keto-2-methylisoborneol.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain detailed information about the carbon and proton framework of the molecule, enabling the assignment of all atoms and the determination of their connectivity and stereochemistry.

Methodology:

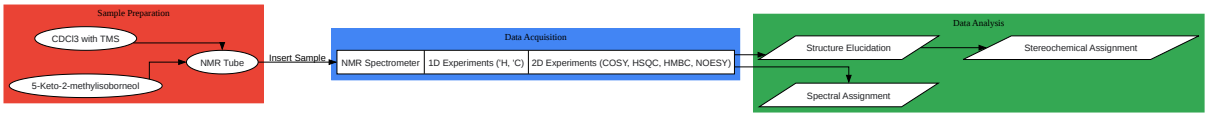
- Sample Preparation: Dissolve approximately 5-10 mg of purified 5-Keto-2-methylisoborneol in 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 500 MHz or higher) equipped with a cryoprobe for enhanced sensitivity.
- ^{1}H NMR Acquisition:
  - Acquire a standard one-dimensional ^{1}H NMR spectrum with a 90° pulse angle, a spectral width of 12 ppm, and a relaxation delay of 2 seconds.
  - Perform a sufficient number of scans (typically 16-64) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum with a spectral width of 220 ppm.

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- Employ a sufficient number of scans (typically 1024 or more) to obtain adequate signal intensity for all carbon atoms.

- 2D NMR Experiments:
  - COSY (Correlation Spectroscopy): To establish ^{1}H-^{1}H spin-spin coupling networks.
  - HSQC (Heteronuclear Single Quantum Coherence): To correlate directly bonded ^{1}H and ^{13}C atoms.
  - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) correlations between ^{1}H and ^{13}C atoms, which is crucial for assembling the molecular skeleton.
  - NOESY (Nuclear Overhauser Effect Spectroscopy): To determine the spatial proximity of protons, aiding in stereochemical assignments.

Diagram of the NMR Experimental Workflow:



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Caption: Workflow for NMR data acquisition and analysis.

Infrared (IR) Spectroscopy

Objective: To identify the key functional groups present in the molecule, particularly the carbonyl (C=O) and hydroxyl (O-H) groups.

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Methodology:

- Sample Preparation: Prepare a thin film of the purified compound on a potassium bromide (KBr) plate or acquire the spectrum using an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: Use a Fourier-Transform Infrared (FT-IR) spectrometer.
- Data Acquisition: Scan the sample over the mid-infrared range (4000-400 cm^{-1}).

Mass Spectrometry (MS)

Objective: To determine the molecular weight of the compound and to obtain information about its fragmentation pattern, which can aid in structural confirmation.

Methodology:

- Instrumentation: Employ a mass spectrometer coupled with a suitable ionization source, such as Electron Ionization (EI) for fragmentation analysis or Electrospray Ionization (ESI) for accurate mass determination.
- EI-MS:
  - Introduce the sample via a direct insertion probe or through a gas chromatograph (GC-MS).
  - Use a standard electron energy of 70 eV.
- High-Resolution Mass Spectrometry (HRMS):
  - Utilize ESI coupled with a time-of-flight (TOF) or Orbitrap mass analyzer to obtain a high-resolution mass spectrum for elemental composition determination.

Predicted Spectroscopic Data and Interpretation

Based on the structure of 5-Keto-2-methylisoborneol and spectroscopic data from analogous bicyclic monoterpenes, the following spectral characteristics are anticipated.

^{1}H NMR Spectroscopy (Predicted, 500 MHz, $CDCl_3$)

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The ^{1}H NMR spectrum is expected to be complex due to the rigid bicyclic system, leading to significant diastereotopicity and complex spin-spin coupling patterns.

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constants (J, Hz)	Rationale
C1-CH_3	~1.0-1.2	s	-	Singlet for the methyl group at a bridgehead carbon.
C2-CH_3	~1.1-1.3	s	-	Singlet for the tertiary methyl group adjacent to the hydroxyl.
C7-CH_3 (syn)	~0.8-1.0	s	-	Shielded gem-dimethyl group due to its position.
C7-CH_3 (anti)	~1.0-1.2	s	-	Less shielded gem-dimethyl group.
H3-exo	~1.8-2.0	ddd	J ≈ 13, 8, 4	Deshielded due to proximity to the hydroxyl and ketone groups.
H3-endo	~1.5-1.7	ddd	J ≈ 13, 4, 2	More shielded than the exo proton.
H4	~2.0-2.2	d	J ≈ 4	Bridgehead proton with coupling to adjacent protons.
H6-exo	~2.4-2.6	ddd	J ≈ 18, 5, 2	Deshielded by the adjacent ketone.

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H6-endo	~2.1-2.3	ddd	J ≈ 18, 9, 4	Deshielded by the adjacent ketone.
OH	Variable	br s	-	Broad singlet, position dependent on concentration and temperature.

^{13}C NMR Spectroscopy (Predicted, 125 MHz, $CDCl_3$)

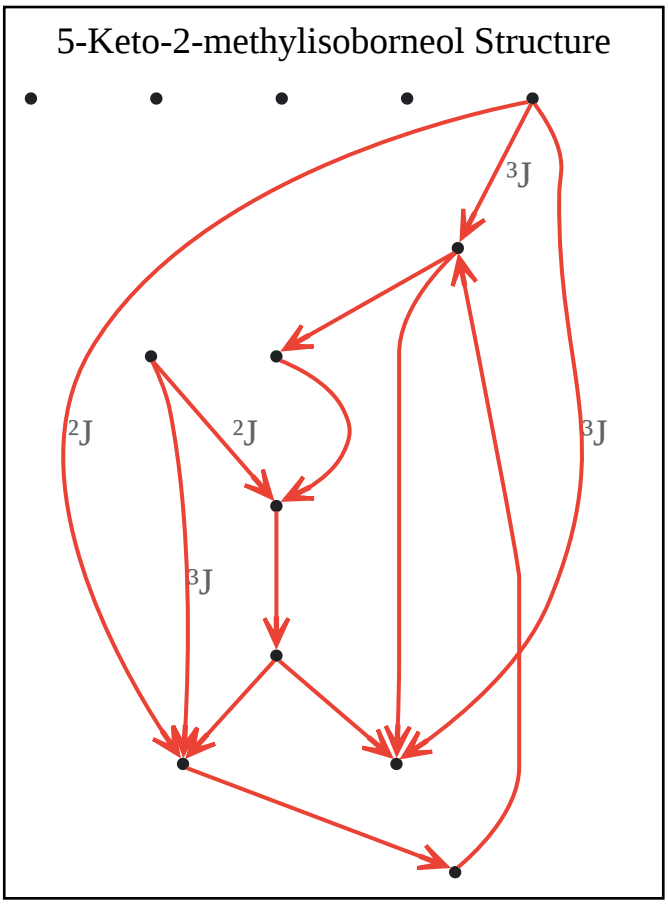
The proton-decoupled ^{13}C NMR spectrum is expected to show 11 distinct signals, corresponding to the 11 carbon atoms in the molecule.

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)	Rationale
C1	~50-55	Bridgehead quaternary carbon.
C2	~75-80	Quaternary carbon bearing the hydroxyl and methyl groups.
C3	~35-40	Methylene carbon adjacent to the hydroxyl-bearing carbon.
C4	~45-50	Bridgehead methine carbon.
C5	~210-220	Carbonyl carbon, highly deshielded.
C6	~40-45	Methylene carbon alpha to the ketone.
C7	~48-52	Bridgehead quaternary carbon.
C1-CH_3	~15-20	Methyl group at C1.
C2-CH_3	~25-30	Methyl group at C2.
C7-CH_3 (syn)	~20-25	One of the gem-dimethyl carbons.
C7-CH_3 (anti)	~22-27	The other gem-dimethyl carbon.

Diagram of Key HMBC Correlations:

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Caption: Expected key HMBC correlations for structural elucidation.

Infrared (IR) Spectroscopy (Predicted)

The IR spectrum will be dominated by absorptions from the hydroxyl and carbonyl groups.

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Frequency Range (cm^{-1})	Vibration	Description
~3400 (broad)	O-H stretch	Characteristic of the hydroxyl group, broadened due to hydrogen bonding.
~2950-2850	C-H stretch	Aliphatic C-H stretching vibrations.
~1740 (strong)	C=O stretch	Strong, sharp absorption typical for a five-membered ring ketone.
~1460 and ~1370	C-H bend	Bending vibrations of methyl and methylene groups.
~1100	C-O stretch	Stretching vibration of the tertiary alcohol.

Mass Spectrometry (MS) (Predicted)

The mass spectrum will provide the molecular weight and characteristic fragmentation patterns.

- Molecular Ion ($[M]^+$): The EI mass spectrum should show a molecular ion peak at m/z 182, corresponding to the molecular formula $C_{11}H_{18}O_2$.
- High-Resolution MS: HRMS (ESI-TOF) would confirm the elemental composition, with a predicted m/z of 183.1385 for $[M+H]^+$ ($C_{11}H_{19}O_2^+$).
- Key Fragmentation Patterns (EI-MS):
  - $[M-15]^+$ (m/z 167): Loss of a methyl group (CH_3).
  - $[M-18]^+$ (m/z 164): Loss of water (H_2O) from the hydroxyl group.
  - $[M-43]^+$ (m/z 139): Loss of an isopropyl group or a propyl radical.
  - m/z 95: A common fragment in bornane-type skeletons, often arising from a retro-Diels-Alder-type fragmentation.

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Conclusion

The comprehensive spectroscopic analysis outlined in this guide provides a robust framework for the unambiguous identification and characterization of 5-Keto-2-methylisoborneol. By combining the insights from ^{1}H and ^{13}C NMR, IR, and MS, researchers can confidently confirm the structure of this bicyclic monoterpenoid. The predicted data serves as a benchmark for experimental verification and highlights the power of modern spectroscopic techniques in natural product chemistry and related fields. The detailed protocols and interpretation strategies presented herein are designed to be a valuable resource for scientists engaged in the synthesis, isolation, and application of novel bioactive compounds.

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- To cite this document: BenchChem. [Spectroscopic Characterization of 5-Keto-2-methylisoborneol: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b584172/docs#spectroscopic-characterization-of-5-keto-2-methylisoborneol-a-technical-guide]

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